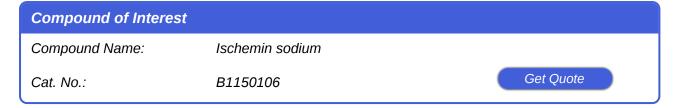


Application Notes and Protocols for Preparing Stock Solutions of Ischemin Sodium Salt

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Ischemin sodium salt is a cell-permeable inhibitor of the CREB-binding protein (CBP) bromodomain. By targeting CBP, Ischemin disrupts the interaction between CBP and the tumor suppressor protein p53, leading to a decrease in p53 transcriptional activity. This mechanism has been shown to protect cardiomyocytes from doxorubicin-induced apoptosis, highlighting its potential therapeutic applications in cardiotoxicity and other conditions where modulation of p53 activity is desirable. Proper preparation of **Ischemin sodium** salt stock solutions is crucial for accurate and reproducible experimental results. These application notes provide detailed protocols for the preparation, storage, and handling of **Ischemin sodium** salt solutions for in vitro research.

Physicochemical and Biological Properties

A summary of the key quantitative data for **Ischemin sodium** salt is provided in the table below for easy reference.



Property	Value	Reference(s)
Molecular Weight	357.36 g/mol	[1]
Formula	C15H16N3O4SNa	[1]
Appearance	Solid powder	
Purity	≥99%	[1]
Solubility	Soluble to 100 mM in water and DMSO	[1]
Mechanism of Action	CBP bromodomain inhibitor; inhibits p53-CBP interaction	[1]
Biological Activity	Decreases p53 transcriptional activity; protects against doxorubicin-induced apoptosis in cardiomyocytes in vitro.	[1]
Storage (Solid)	Store at +4°C	[1]
Storage (In Solvent)	Store at -80°C for up to 1 year.	

Experimental Protocols

Protocol 1: Preparation of a 100 mM Stock Solution in Sterile Water or DMSO

This protocol describes the preparation of a 100 mM stock solution of **Ischemin sodium** salt, which can be further diluted to the desired working concentration for cell culture experiments.

Materials:

- Ischemin sodium salt (solid powder)
- Sterile, nuclease-free water or Dimethyl sulfoxide (DMSO)
- Sterile conical tubes (e.g., 15 mL or 50 mL)



- Sterile serological pipettes
- Vortex mixer
- 0.22 μm sterile syringe filter
- Sterile syringes
- Sterile, light-blocking microcentrifuge tubes for aliquots

Procedure:

- Calculate the required mass of Ischemin sodium salt.
 - To prepare a 100 mM stock solution, the required mass can be calculated using the following formula:
 - Mass (mg) = Desired Concentration (mM) x Volume (mL) x Molecular Weight (g/mol)
 - For example, to prepare 1 mL of a 100 mM stock solution:
 - Mass (mg) = 100 mM x 1 mL x 357.36 g/mol / 1000 = 35.74 mg
- · Weigh the Ischemin sodium salt.
 - In a sterile environment (e.g., a laminar flow hood), carefully weigh the calculated amount of Ischemin sodium salt powder.
- Dissolve the powder.
 - Transfer the powder to a sterile conical tube.
 - Add the desired volume of sterile water or DMSO. For example, for a 100 mM solution, add 1 mL of solvent for every 35.74 mg of powder.
 - Tightly cap the tube and vortex thoroughly until the powder is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if necessary.
- Sterilize the solution.



- Draw the Ischemin sodium salt solution into a sterile syringe.
- Attach a 0.22 µm sterile syringe filter to the syringe.
- Filter-sterilize the solution into a new sterile conical tube. This step is critical to remove any potential microbial contaminants.
- · Aliquot and store.
 - Aliquot the sterile stock solution into smaller, single-use volumes in sterile, light-blocking microcentrifuge tubes. This will prevent repeated freeze-thaw cycles and protect the compound from light degradation.
 - Label the aliquots clearly with the compound name, concentration, date of preparation, and solvent.
 - Store the aliquots at -80°C for long-term storage (up to one year). For short-term use, an aliquot can be stored at 4°C for a few days, but long-term storage at this temperature is not recommended.

Protocol 2: Preparation of Working Solutions for Cell-Based Assays

This protocol describes the dilution of the stock solution to the final working concentration for treating cells in culture.

Materials:

- 100 mM **Ischemin sodium** salt stock solution (from Protocol 1)
- Sterile cell culture medium appropriate for your cell line
- Sterile microcentrifuge tubes
- Sterile serological and micropipettes

Procedure:

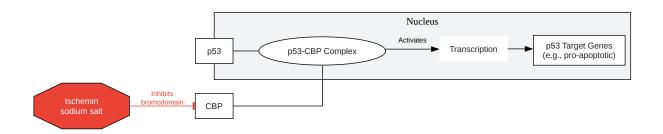


- · Determine the final working concentration.
 - The optimal working concentration of **Ischemin sodium** salt should be determined empirically for each cell line and experimental setup. A typical starting point for a doseresponse experiment could range from 1 μM to 50 μM.
- Perform serial dilutions.
 - Thaw an aliquot of the 100 mM stock solution at room temperature.
 - Perform serial dilutions of the stock solution in sterile cell culture medium to achieve the desired final concentrations.
 - Important: When using a DMSO stock solution, ensure the final concentration of DMSO in the cell culture medium does not exceed a level that is toxic to the cells (typically ≤ 0.1%).
 A vehicle control (medium with the same final concentration of DMSO) should always be included in experiments.
 - Example Dilution for a 10 μM working solution from a 100 mM stock:
 - Perform an initial 1:100 dilution of the 100 mM stock in sterile medium to get a 1 mM intermediate solution (e.g., 2 μL of 100 mM stock + 198 μL of medium).
 - Perform a subsequent 1:100 dilution of the 1 mM intermediate solution in the final volume of cell culture medium to achieve a 10 μ M final concentration (e.g., 10 μ L of 1 mM intermediate solution into 990 μ L of medium in a well of a 24-well plate).
- Treat the cells.
 - Remove the existing medium from the cells and replace it with the medium containing the desired concentration of **Ischemin sodium** salt or the vehicle control.
 - Incubate the cells for the desired experimental duration.

Signaling Pathways and Experimental Workflows

The following diagrams illustrate the key signaling pathways affected by **Ischemin sodium** salt and a general experimental workflow for its use.

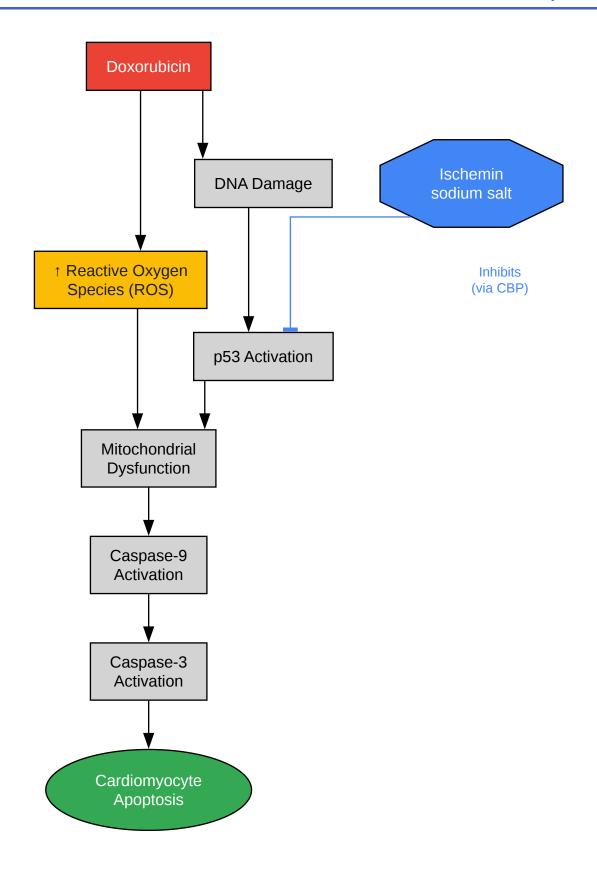




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Caption: Mechanism of Ischemin sodium salt action.

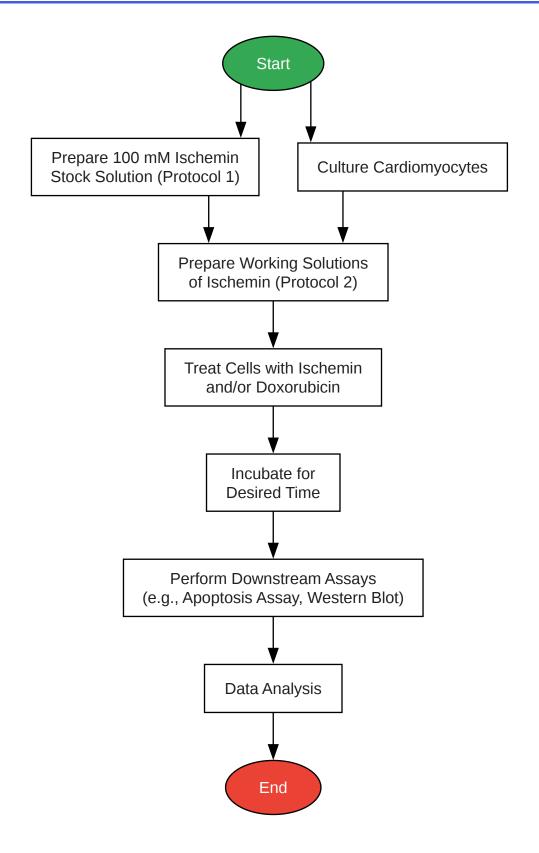




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Caption: Doxorubicin-induced apoptosis pathway.





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Caption: General experimental workflow.



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References

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